

Application Note: NMR Structural Elucidation of 2-(2,5-Dichlorophenyl)pyrrolidine

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Compound of Interest

Compound Name: 2-(2,5-Dichlorophenyl)pyrrolidine

CAS No.: 383127-70-6

Cat. No.: B1365005

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Introduction & Significance

2-(2,5-Dichlorophenyl)pyrrolidine represents a class of 2-arylpyrrolidines often utilized as pharmacophores in drug discovery. The presence of the 2,5-dichlorophenyl moiety introduces specific steric and electronic effects that influence the pyrrolidine ring's conformation. Accurate NMR characterization is essential to distinguish this regioisomer from its 2,4- or 3,4-dichloro analogs and to verify the integrity of the chiral center at the C2 position.

This guide outlines a self-validating protocol for assigning the ^1H and ^{13}C spectral features of this molecule, focusing on distinguishing the spin systems of the halogenated aromatic ring from the saturated nitrogen heterocycle.

Experimental Protocol

Sample Preparation

To ensure high-resolution spectra and minimize exchange broadening of the amine proton:

- Solvent: Chloroform- d (

) is recommended for the free base to minimize viscosity. Dimethyl sulfoxide-

(

) is preferred for the hydrochloride salt to ensure solubility and visualize the ammonium protons.

- Concentration: 10–15 mg in 600 μ L solvent.

- Additives: If analyzing the free base in

, add 1-2 mg of anhydrous

to the tube to scavenge trace acid, or use a sealed tube to prevent carbamate formation from atmospheric

.

Instrument Parameters (Recommended)

- Field Strength:

400 MHz (^1H).^[1]

- Temperature: 298 K.

- Pulse Sequences:

- 1D

(zg30): 16 scans, D1 = 2.0 s.

- 1D

(zgpg30): 512 scans, D1 = 2.0 s (proton decoupled).

- 2D COSY (cosygpppqf): Magnitude mode.

- 2D HSQC (hsqcedetgpsisp2): Multiplicity-edited (distinguishes

from

).

- 2D HMBC (hmbcgplpndqf): Long-range coupling optimized for

Hz.

Spectral Analysis & Assignment Logic

Predicted Spectral Data

Note: Values are chemometrically predicted based on additivity rules for 2,5-dichloro substitution and 2-pyrrolidine scaffolds. Experimental variations of ± 0.2 ppm may occur depending on concentration and salt form.

Table 1:

NMR Chemical Shift Data (

)

Position	Shift (, ppm)	Multiplicity	Coupling (Hz)	Assignment Logic
Aromatic				
H-6'	7.55	d	2.5	Ortho to pyrrolidine; meta-coupled to H-4'.
H-3'	7.28	d	8.5	Ortho to Cl; adjacent to H-4'.
H-4'	7.18	dd	8.5, 2.5	Meta to H-6'; Ortho to H-3'.
Pyrrolidine				
H-2	4.45	dd	8.0, 6.5	Benzylic methine; deshielded by aryl ring.
H-5a	3.15	m	-	Adjacent to Nitrogen (deshielded).
H-5b	2.98	m	-	Diastereotopic partner to H-5a.
H-3a	2.25	m	-	Adjacent to benzylic center.
H-3b	1.75	m	-	Shielded face.
H-4 (a/b)	1.80 – 1.95	m	-	Bridge methylene.
N-H	1.8 - 2.5	br s	-	Exchangeable; shift varies with conc.

Table 2:

NMR Chemical Shift Data

Position	Shift (, ppm)	Type	Notes
C-1' (Ipso)	142.5	Cq	Quaternary, attached to pyrrolidine.
C-2' (Cl)	132.8	Cq	Ortho to pyrrolidine.
C-5' (Cl)	130.5	Cq	Meta to pyrrolidine.
C-3'	130.1	CH	Aromatic methine.
C-4'	128.4	CH	Aromatic methine.
C-6'	127.9	CH	Aromatic methine (close to alkyl).
C-2	59.5	CH	Chiral center (Benzylic).
C-5	46.8		Adjacent to Nitrogen.
C-3	33.2		
C-4	25.4		

Structural Validation Workflow

The following workflow utilizes 2D NMR to confirm the regiochemistry of the dichloro-substitution and the integrity of the pyrrolidine ring.

Step 1: Spin System Identification (COSY)

- Aromatic Region: Look for the isolated spin system of the 1,2,5-substituted ring.
 - Observation: H-3' and H-4' will show a strong cross-peak (ortho coupling).

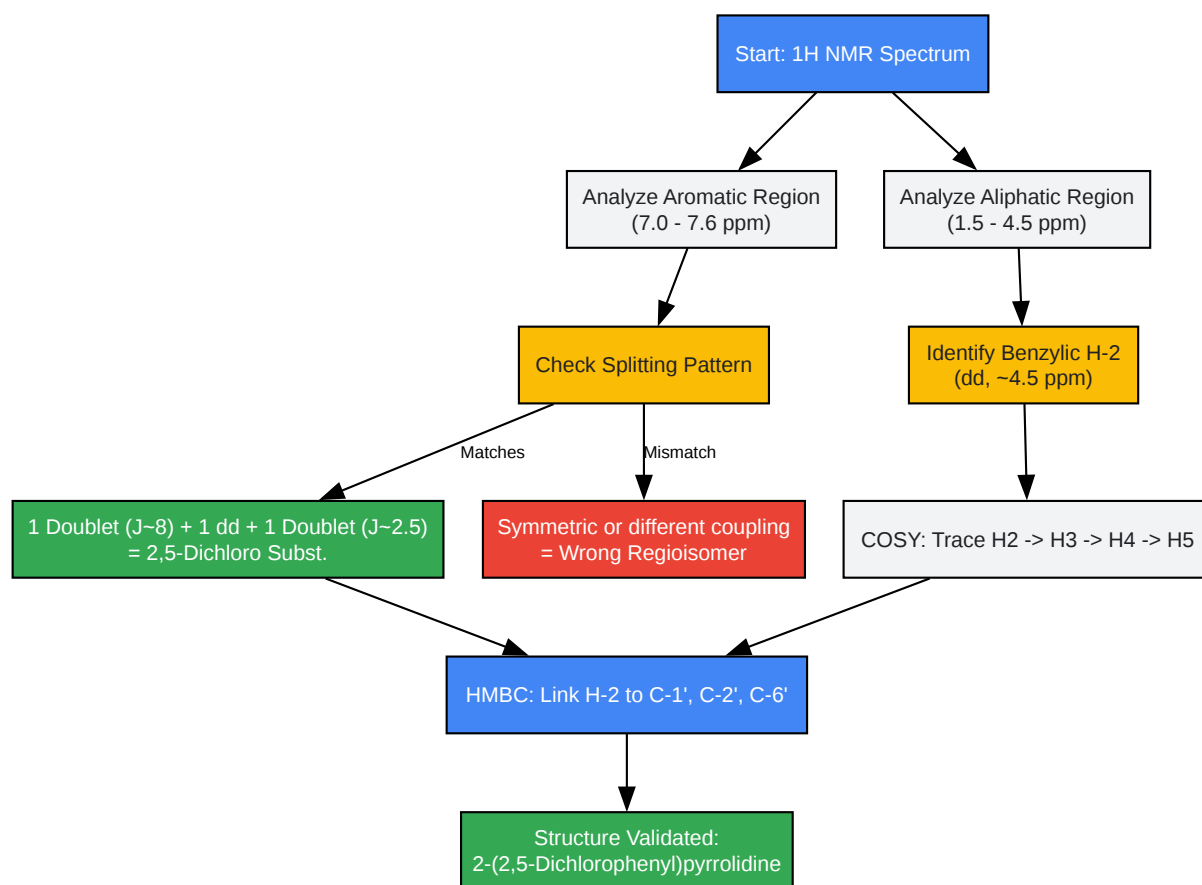
- Verification: H-6' should show no strong ortho coupling, only a weak meta-coupling cross-peak to H-4'. This confirms the 2,5-dichloro pattern (where H-6 is isolated between the pyrrolidine and a Cl).
- Aliphatic Region: Trace the continuous chain:

.

Step 2: Connectivity Check (HMBC)

- Linker Verification: The benzylic proton H-2 must show correlations to the aromatic quaternary carbons.
 - Critical Diagnostic: H-2 should correlate to C-1' (strong), C-2' (weak/medium), and C-6' (strong).
 - Self-Validating Check: If H-2 correlates strongly to two equivalent aromatic protons, the ring is likely 4-substituted (symmetric). If it correlates to distinct carbons with the specific pattern above, the 2-substitution is confirmed.

Visualization of Assignment Logic

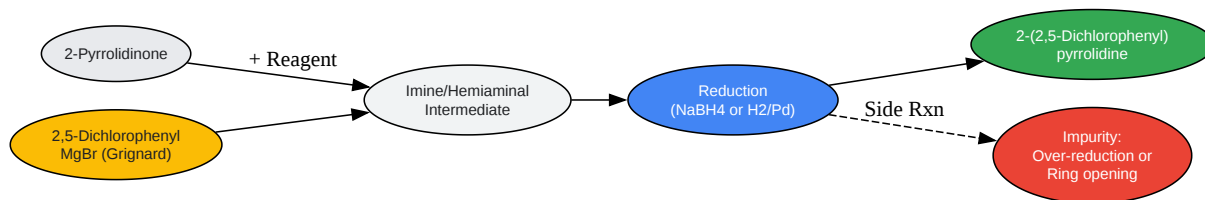


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Caption: Logic flow for the structural verification of **2-(2,5-Dichlorophenyl)pyrrolidine** using 1D and 2D NMR data.

Synthesis & Isolation Context

Understanding the synthesis aids in identifying impurities (e.g., unreacted starting materials or over-reduced byproducts).



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Caption: Simplified synthetic pathway highlighting potential impurities to monitor during NMR analysis.

References

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